

Application Notes and Protocols for Bodipy 558/568 C12 Pulse-Chase Assay

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Compound of Interest

Compound Name: Bodipy 558/568 C12

Cat. No.: B606313

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The **Bodipy 558/568 C12** pulse-chase assay is a powerful technique used to investigate the dynamics of long-chain fatty acid trafficking and metabolism within living cells. **Bodipy 558/568 C12** is a fluorescently labeled fatty acid analog that mimics the behavior of natural fatty acids, allowing for the visualization of their uptake, storage in lipid droplets (LDs), and subsequent mobilization to other organelles, such as mitochondria, for processes like β -oxidation.[1][2] This assay is particularly valuable for studying lipid metabolism in various physiological and pathological contexts, including cancer, metabolic disorders, and neurodegenerative diseases.

The "pulse" phase involves incubating cells with **Bodipy 558/568 C12** for a specific period, allowing the fluorescent fatty acid to be taken up and incorporated into cellular lipids, primarily triglycerides stored in LDs.[1] The "chase" phase begins after removing the fluorescent probe from the extracellular medium. During the chase, the movement of the labeled fatty acids from LDs to other cellular compartments can be tracked over time using fluorescence microscopy.[1] This allows for both qualitative and quantitative assessment of fatty acid dynamics.

Key Applications

- **Monitoring Lipid Droplet Dynamics:** Visualizing the formation, growth, and degradation of lipid droplets.[3]

- Investigating Fatty Acid Trafficking: Tracking the movement of fatty acids between organelles, such as from lipid droplets to mitochondria for energy production.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Studying Lipid Metabolism: Assessing the effects of genetic modifications or pharmacological interventions on fatty acid uptake, storage, and utilization.
- Drug Discovery: Screening for compounds that modulate lipid metabolism pathways.

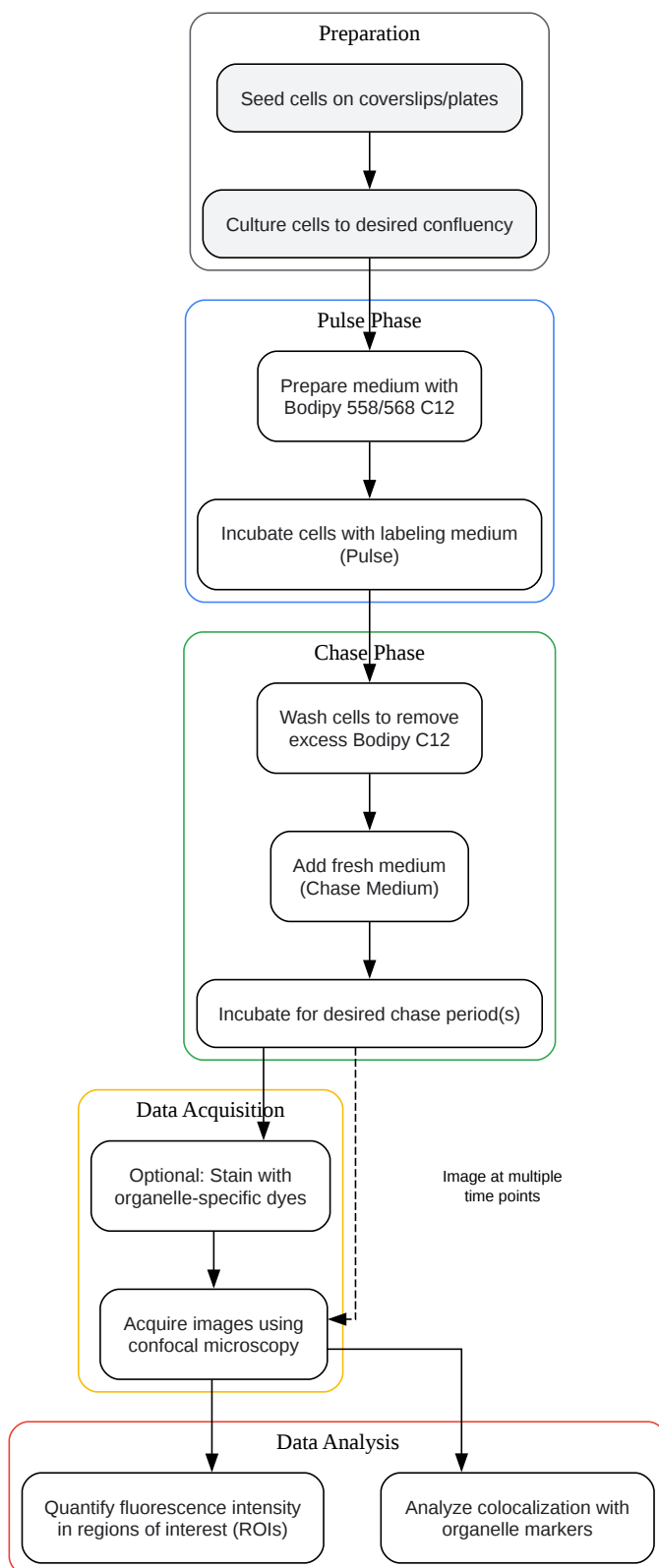
Experimental Protocols

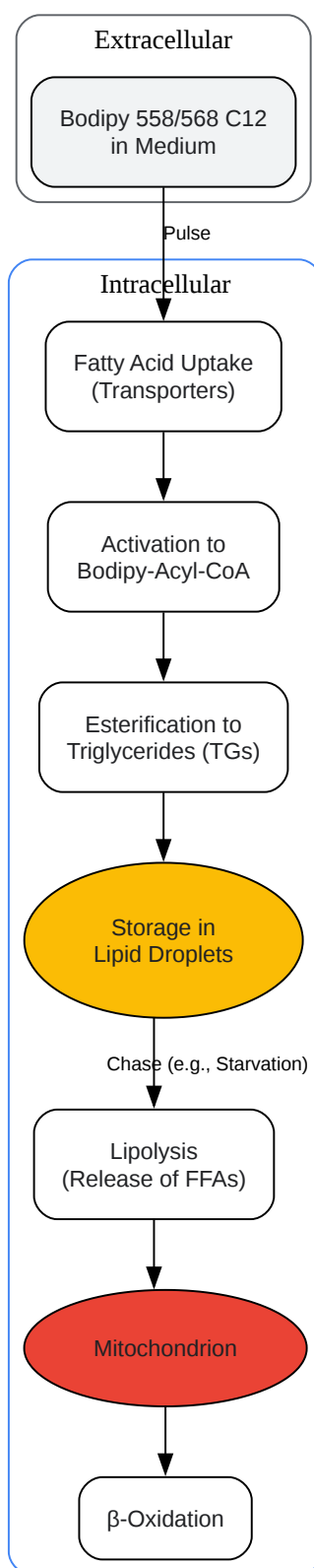
This section provides a detailed methodology for performing a **Bodipy 558/568 C12** pulse-chase assay. The protocol is generalized and may require optimization for specific cell types and experimental goals.

Materials

- **Bodipy 558/568 C12** (e.g., Thermo Fisher Scientific, Cat. No. D3835)
- Cell culture medium (e.g., DMEM)
- Fetal Bovine Serum (FBS)
- Phosphate-Buffered Saline (PBS)
- Hank's Balanced Salt Solution (HBSS) or other nutrient-depleted medium for starvation experiments.[\[1\]](#)
- Organelle-specific fluorescent probes (e.g., MitoTracker Green FM for mitochondria)
- Confocal microscope with appropriate filter sets for Bodipy 558/568 (Excitation/Emission: ~558/568 nm) and other probes.[\[6\]](#)
- Cell culture plates or coverslips suitable for microscopy.
- Optional: Inhibitors of fatty acid transport or metabolism (e.g., phloretin, triacsin C, etomoxir).[\[6\]](#)

Experimental Workflow Diagram





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